

A Technical Guide to the Physicochemical Characterization of 4-Ethynylanisole

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Compound of Interest

Compound Name: 4-Ethynylanisole

Cat. No.: B014333

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This technical guide provides a comprehensive overview of the melting and boiling points of **4-ethynylanisole**, a key building block in organic synthesis, particularly in the development of pharmaceuticals and advanced materials. This document outlines the experimentally determined physical constants of **4-ethynylanisole** and furnishes detailed protocols for their verification, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Data of 4-Ethynylanisole

4-Ethynylanisole, also known as 1-ethynyl-4-methoxybenzene, is a solid at room temperature. [1] Its key physical properties are summarized in the table below.

Property	Value	Conditions
Melting Point	28-30 °C	
Boiling Point	87-91 °C	11 mmHg
Density	1.019 g/mL	25 °C
Refractive Index	1.563	20 °C

Data sourced from multiple chemical suppliers and databases.[2][3][4]

Experimental Protocols for Physical Constant Determination

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following are standard laboratory procedures for these measurements.

Melting Point Determination (Capillary Method)

The capillary method is a widely used technique for determining the melting point of a solid.^[5]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (sealed at one end)^[6]
- Thermometer
- Sample of **4-ethynylanisole** (finely powdered)

Procedure:

- **Sample Preparation:** Ensure the **4-ethynylanisole** sample is dry and finely powdered.^[6] Introduce a small amount of the powdered sample into the open end of a capillary tube.^[7] Pack the sample into the closed end of the tube by gently tapping it on a hard surface, aiming for a sample height of 2-3 mm.^[6]
- **Apparatus Setup:** Place the capillary tube containing the sample into the heating block of the melting point apparatus.^[6]
- **Heating:** Begin heating the block. A rapid heating rate can be used initially to approach the expected melting point, followed by a slower rate (approximately 1-2 °C per minute) as the melting point is neared to ensure accuracy.
- **Observation:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which

the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the sample.

- Repetition: For accuracy, it is advisable to repeat the measurement with a fresh sample and a new capillary tube.[7]

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[8]

Apparatus:

- Thiele tube[8]
- Small test tube (e.g., Durham tube)[8]
- Capillary tube (sealed at one end)[9]
- Thermometer
- Heating source (e.g., Bunsen burner)
- Liquid paraffin or mineral oil[10]
- Sample of **4-ethynylanisole**

Procedure:

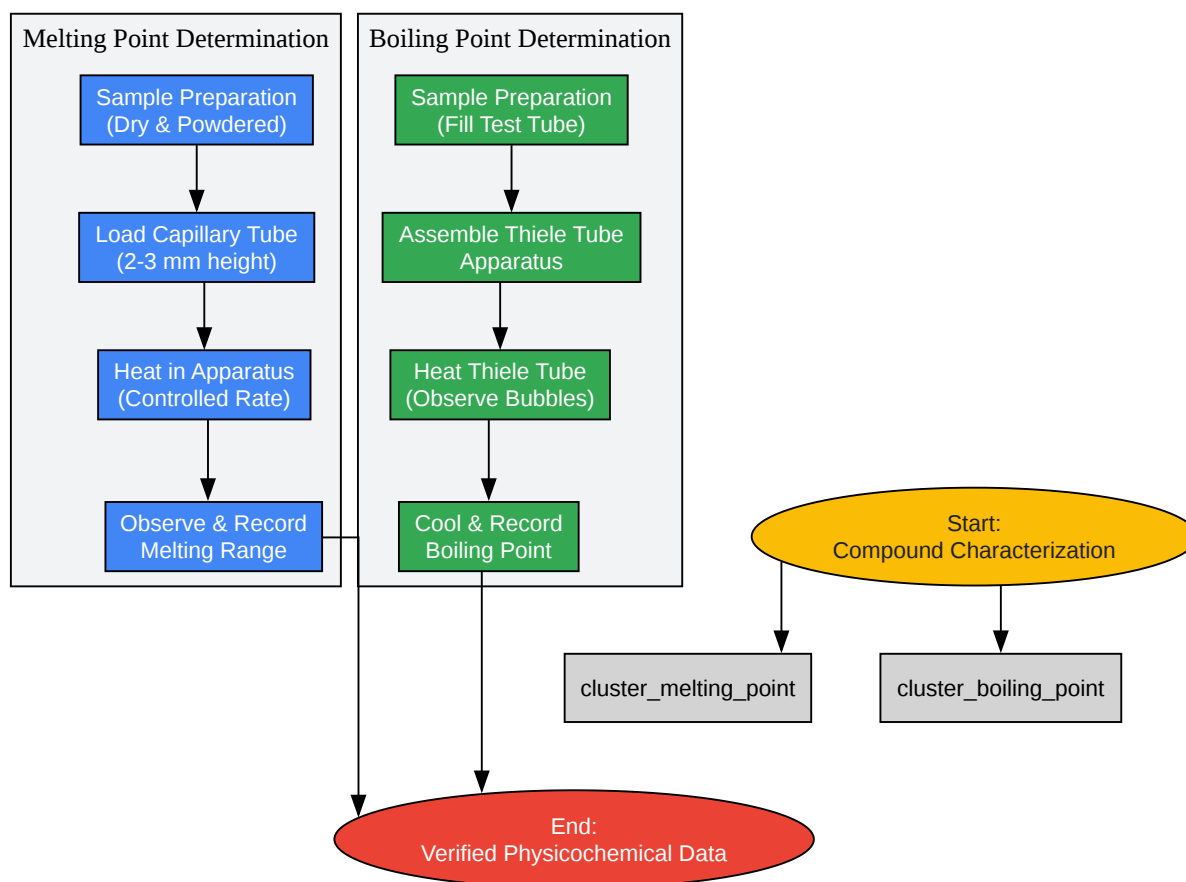
- Sample Preparation: Fill the small test tube to about half-full with the **4-ethynylanisole** sample.[8] Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.[9]
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[8]
- Heating: Immerse the thermometer and the attached test tube into the Thiele tube containing liquid paraffin, ensuring the heat-transfer liquid level is above the sample.[9] Gently heat the

side arm of the Thiele tube.[8]

- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Continue heating until a rapid and continuous stream of bubbles is observed.[9]
- Measurement: Turn off the heat source and allow the apparatus to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn back into the capillary tube.[9] Record this temperature.

Workflow Visualization

The logical flow for the determination of the physical constants of a chemical compound like **4-ethynylanisole** is depicted below.



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Caption: Workflow for determining the melting and boiling points of a chemical compound.

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